

Chemical formula and molecular weight of Diamminesilver(1+) cation

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Compound of Interest

Compound Name: *Diamminesilver(1+)*

Cat. No.: *B093023*

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Diamminesilver(I) Cation: A Technical Guide

This technical guide provides a comprehensive overview of the chemical and physical properties of the diamminesilver(I) cation, with a focus on its synthesis, characterization, and application in laboratory settings. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Quantitative Data Summary

The key quantitative properties of the diamminesilver(I) cation are summarized in the table below. These values are crucial for understanding the cation's behavior in various chemical environments.

Property	Value
Chemical Formula	$[\text{Ag}(\text{NH}_3)_2]^+$
Molecular Weight	141.930 g/mol [1] [2] [3]
Ag-N Bond Length	Typically 2.1 Å - 2.3 Å [1]
N-Ag-N Bond Angle	Approximately 180° (near-linear) [1]
Overall Stability Constant (β_2)	1.6×10^7

Experimental Protocols

The primary application of the diamminesilver(I) cation is as the active species in Tollens' reagent, which is used for the qualitative detection of aldehydes. The following are detailed protocols for the preparation of Tollens' reagent and the subsequent Tollens' test.

Preparation of Tollens' Reagent ($[\text{Ag}(\text{NH}_3)_2]^+$ Solution)

Objective: To prepare a fresh solution of Tollens' reagent containing the diamminesilver(I) cation.

Materials:

- Silver nitrate (AgNO_3) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 5%)
- Aqueous ammonia (NH_3 or NH_4OH) solution (e.g., dilute 2-5%)
- Distilled water
- Clean glass test tubes

Procedure:

- To a clean test tube, add approximately 5 mL of 0.1 M silver nitrate solution.
- Add a few drops of 5% sodium hydroxide solution to the silver nitrate solution. A brown precipitate of silver(I) oxide (Ag_2O) will form.
- Add dilute aqueous ammonia dropwise to the mixture while gently swirling the test tube. Continue adding ammonia until the brown precipitate of silver(I) oxide completely dissolves, resulting in a clear, colorless solution of diamminesilver(I) nitrate.

Safety Precautions:

- Tollens' reagent should be freshly prepared and used immediately.

- Do not store Tollens' reagent, as it can form the highly explosive silver fulminate upon standing.^[4]
- Dispose of the reagent and any reaction mixtures immediately after use by acidifying with dilute acid and then flushing with a large amount of water.
- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves, as silver nitrate can stain skin and clothing, and the reagents are corrosive.

Tollens' Test for Aldehydes

Objective: To detect the presence of an aldehyde in a sample using Tollens' reagent.

Materials:

- Freshly prepared Tollens' reagent
- Test sample (suspected to contain an aldehyde)
- Clean glass test tubes
- Water bath

Procedure:

- Add about 1 mL of the test sample to a clean test tube.
- Add approximately 2-3 mL of the freshly prepared Tollens' reagent to the test tube containing the sample.
- Gently warm the mixture in a water bath for a few minutes.^[5]
- Observe the formation of a silver mirror on the inner surface of the test tube.

Interpretation of Results:

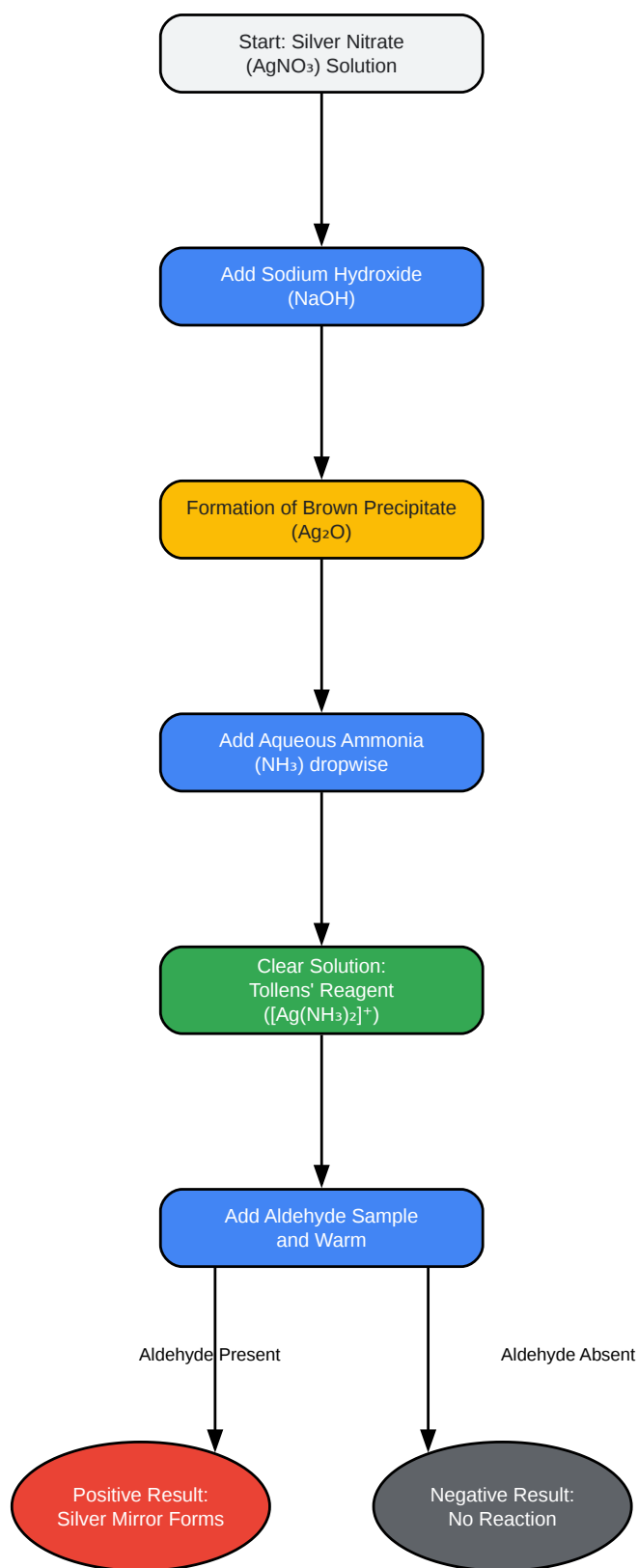
- Positive Test: The formation of a silver mirror indicates the presence of an aldehyde. The aldehyde has been oxidized to a carboxylate anion, and the diamminesilver(I) cation has been reduced to elemental silver.

- Negative Test: The absence of a silver mirror indicates that an aldehyde is not present. Ketones, with the exception of α -hydroxy ketones, do not react with Tollens' reagent.^[6]

Diagrams and Workflows

Synthesis and Application of Diamminesilver(I) Cation in Tollens' Test

The following diagram illustrates the workflow for the preparation of Tollens' reagent and its subsequent use in the qualitative analysis of aldehydes.



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